

# Trimedlure CAS number and chemical properties

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## Compound of Interest

Compound Name: Trimedlure

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An In-Depth Technical Guide to **Trimedlure**: Chemical Properties, Synthesis, and Biological Interactions

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Trimedlure**, a potent para-pheromone attractant for the male Mediterranean fruit fly (*Ceratitis capitata*), plays a critical role in pest management and monitoring programs worldwide. This technical guide provides a comprehensive overview of **Trimedlure**, focusing on its chemical and physical properties, a detailed synthesis protocol, and the current understanding of its mechanism of action through insect olfactory signaling pathways. The information is presented to support further research and development in the fields of chemical ecology, pest control, and sensory neuroscience.

## Chemical and Physical Properties

**Trimedlure** is the tert-butyl ester of 4- and 5-chloro-2-methylcyclohexanecarboxylic acid. It is a mixture of several isomers, with the trans isomers being the most biologically active.<sup>[1]</sup> The key chemical and physical properties of **Trimedlure** are summarized in the table below.

Property	Value	Reference
CAS Number	12002-53-8	[2]
Molecular Formula	C <sub>12</sub> H <sub>21</sub> ClO <sub>2</sub>	[2]
Molecular Weight	232.75 g/mol	[2]
Boiling Point	107-113 °C	
Melting Point	< 25 °C	
Solubility	Insoluble in water; soluble in organic solvents.	
Appearance	Oily liquid	

Table 1: Chemical and Physical Properties of **Trimedlure**

## Synthesis of Trimedlure

The synthesis of **Trimedlure** involves the esterification of 4- and 5-chloro-2-methylcyclohexanecarboxylic acid with tert-butanol. The following is a representative experimental protocol based on established chemical principles and synthesis schemes.

## Experimental Protocol: Synthesis of Trimedlure

Materials:

- 2-Methyl-3-cyclohexenecarboxylic acid
- Hydrogen chloride (gas or concentrated HCl)
- Thionyl chloride (SOCl<sub>2</sub>)
- tert-Butanol
- Pyridine (or other suitable base)
- Anhydrous diethyl ether (or other suitable aprotic solvent)

- Anhydrous magnesium sulfate (or other suitable drying agent)
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)

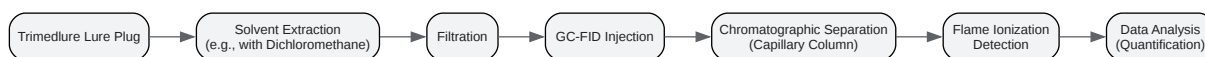
Procedure:

- Hydrochlorination of 2-Methyl-3-cyclohexenecarboxylic acid:
  - Dissolve 2-methyl-3-cyclohexenecarboxylic acid in a suitable solvent like diethyl ether.
  - Bubble dry hydrogen chloride gas through the solution or react with concentrated hydrochloric acid to yield a mixture of 4- and 5-chloro-2-methylcyclohexanecarboxylic acid. The reaction progress can be monitored by thin-layer chromatography (TLC).
  - After the reaction is complete, remove the solvent under reduced pressure.
- Formation of the Acid Chloride:
  - To the crude chloro-acid mixture, add an excess of thionyl chloride.
  - Gently reflux the mixture for 1-2 hours. The reaction converts the carboxylic acid to the more reactive acid chloride.
  - Distill off the excess thionyl chloride under reduced pressure.
- Esterification with tert-Butanol:
  - Dissolve the resulting acid chloride in anhydrous diethyl ether and cool the solution in an ice bath.
  - Slowly add a solution of tert-butanol and pyridine (as a base to neutralize the  $\text{HCl}$  byproduct) in diethyl ether to the cooled acid chloride solution with constant stirring.
  - Allow the reaction mixture to warm to room temperature and stir for several hours to ensure complete esterification.

- Work-up and Purification:
  - Wash the reaction mixture sequentially with water, 5% sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Filter off the drying agent and concentrate the solution under reduced pressure to obtain the crude **Trimedlure**.
  - The crude product can be purified by vacuum distillation to yield the final mixture of **Trimedlure** isomers.

## Analytical Workflow

The analysis of **Trimedlure** from controlled-release plugs, used in fruit fly traps, is crucial for quality control and for studying its release kinetics. A common analytical method is Gas Chromatography with Flame Ionization Detection (GC-FID).



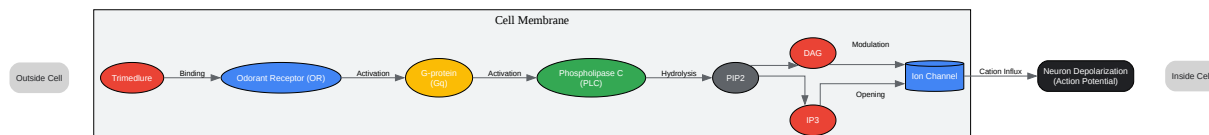
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Caption: Experimental workflow for the GC-FID analysis of **Trimedlure**.

## Biological Activity and Signaling Pathway

**Trimedlure** acts as a powerful attractant for male Mediterranean fruit flies by mimicking a natural pheromone. This interaction is mediated by the insect's olfactory system, a complex network of sensory neurons that detect chemical cues from the environment.

The binding of an odorant molecule like **Trimedlure** to a specific Odorant Receptor (OR) on the surface of an olfactory sensory neuron initiates a signal transduction cascade. While the specific receptor for **Trimedlure** has not yet been definitively identified, the general mechanism of insect olfactory signaling is well-understood and is depicted in the following diagram.



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Caption: Generalized insect olfactory signaling pathway.

Upon binding of **Trimedlure** to an Odorant Receptor, a conformational change activates an associated G-protein. This, in turn, activates Phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 and DAG then act as second messengers, leading to the opening of ion channels. The subsequent influx of cations depolarizes the neuron, generating an action potential that is transmitted to the brain, resulting in the perception of the odor and triggering a behavioral response, such as attraction towards the source.<sup>[3]</sup>

## Conclusion

**Trimedlure** remains a cornerstone in the management of the Mediterranean fruit fly. A thorough understanding of its chemical properties, synthesis, and the biological pathways it modulates is essential for optimizing its use and for the development of novel, more effective, and environmentally benign pest control strategies. This guide provides a foundational resource for researchers and professionals working in this important area of agricultural science and chemical ecology.

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